

A Technical Guide to the Physical Properties of 3-Bromo-4-methoxybenzoic Acid

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Compound of Interest

Compound Name: 3-Bromo-4-methoxybenzoic acid

Cat. No.: B047553

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3-Bromo-4-methoxybenzoic acid**, a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. This document is intended to be a valuable resource, offering concise data, detailed experimental methodologies, and a logical workflow for the characterization of this and similar chemical entities.

Core Physical and Chemical Properties

3-Bromo-4-methoxybenzoic acid is a white crystalline powder at room temperature.^[1] Its chemical structure, featuring a carboxylic acid group, a methoxy group, and a bromine atom on the benzene ring, imparts specific physical and chemical characteristics crucial for its role in organic synthesis.^[1]

Quantitative Physical Data

A summary of the key quantitative physical properties of **3-Bromo-4-methoxybenzoic acid** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ BrO ₃	[1] [2] [3]
Molecular Weight	231.04 g/mol	[1] [3] [4]
Melting Point	216-224 °C	[1] [2] [4]
Appearance	White crystalline powder	[1]
Solubility	Soluble in organic solvents	[1]

Experimental Protocols

While specific experimental documentation for the determination of the physical properties of **3-Bromo-4-methoxybenzoic acid** is not extensively detailed in publicly available literature, the following are detailed, generalized methodologies for the key experiments cited. These protocols are standard in organic chemistry for the characterization of solid aromatic carboxylic acids.

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often indicates the presence of impurities.

Methodology:

- Sample Preparation: A small amount of the crystalline **3-Bromo-4-methoxybenzoic acid** is finely ground into a powder. This powder is then packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus, such as a Mel-Temp or a similar digital device, is used.
- Initial Rapid Determination: An initial, rapid heating of the sample (5-10 °C per minute) is performed to determine an approximate melting range.

- Accurate Determination: A fresh sample is prepared and heated to approximately 20 °C below the estimated melting point. The heating rate is then reduced to about 2 °C per minute.
- Data Recording: The temperature at which the first crystal begins to melt and the temperature at which the last crystal melts are recorded. This range is reported as the melting point.

Determination of Solubility

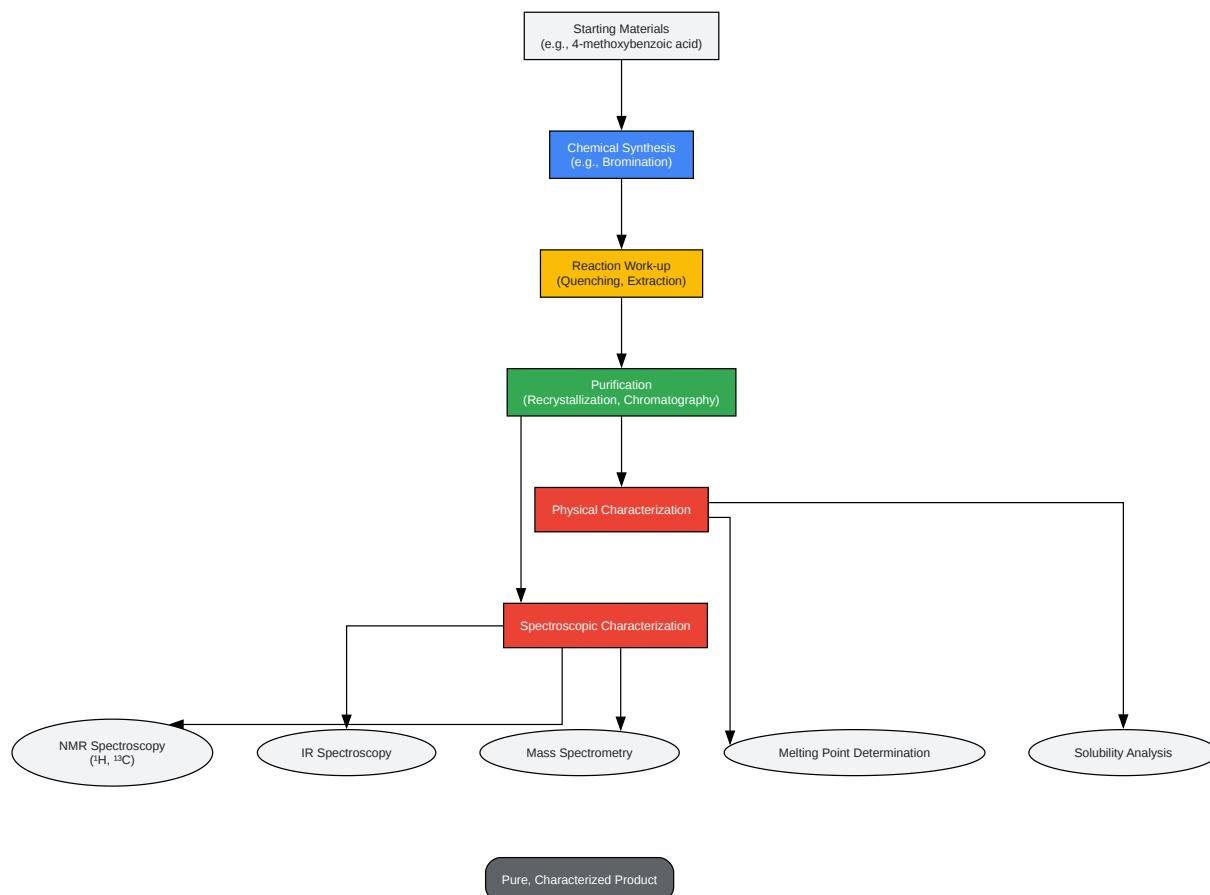
The solubility of **3-Bromo-4-methoxybenzoic acid** in various solvents is a key parameter for its use in synthesis and for developing purification methods.

Methodology:

- Solvent Selection: A range of solvents of varying polarities (e.g., water, ethanol, acetone, diethyl ether, and toluene) are selected for the test.
- Sample Preparation: A small, measured amount of **3-Bromo-4-methoxybenzoic acid** (e.g., 10 mg) is placed into a series of test tubes.
- Solvent Addition: A measured volume of each solvent (e.g., 1 mL) is added to a separate test tube containing the compound.
- Observation: The mixture is agitated or stirred vigorously for a set period (e.g., 60 seconds) at a controlled temperature (e.g., room temperature).
- Classification: The solubility is qualitatively assessed as "soluble" (dissolves completely), "partially soluble" (some solid remains), or "insoluble" (no visible dissolution). For quantitative analysis, the amount of dissolved solute can be determined by techniques such as gravimetric analysis after solvent evaporation or by spectroscopic methods.

Workflow for Synthesis and Characterization

The following diagram illustrates a logical workflow for the synthesis and subsequent characterization of a chemical compound like **3-Bromo-4-methoxybenzoic acid**, from starting materials to a fully characterized product.

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